

Pipendoxifene Hydrochloride: A Technical Whitepaper

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Compound of Interest

Compound Name: *Pipendoxifene hydrochloride*

Cat. No.: *B1663502*

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Abstract

Pipendoxifene hydrochloride (developmental code: ERA-923) is a nonsteroidal selective estrogen receptor modulator (SERM) belonging to the 2-phenylindole class of compounds.^[1] It was developed for the treatment of breast cancer and advanced to Phase II clinical trials before its development was discontinued.^[1] This document provides a comprehensive technical overview of **Pipendoxifene hydrochloride**, including its mechanism of action, pharmacological properties, and key preclinical findings. Detailed experimental protocols for the principal assays used in its evaluation are also presented, along with a summary of its chemical synthesis.

Introduction

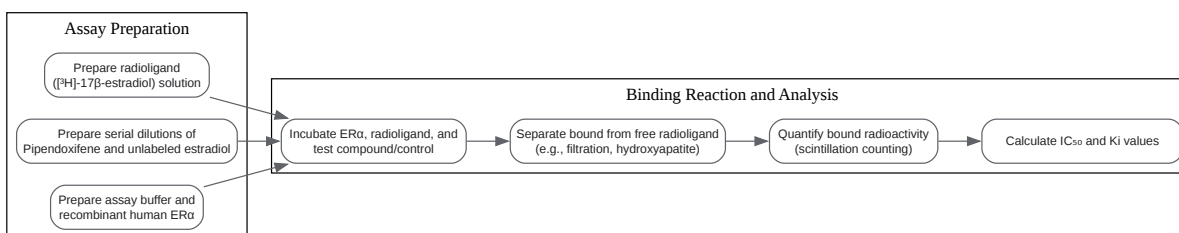
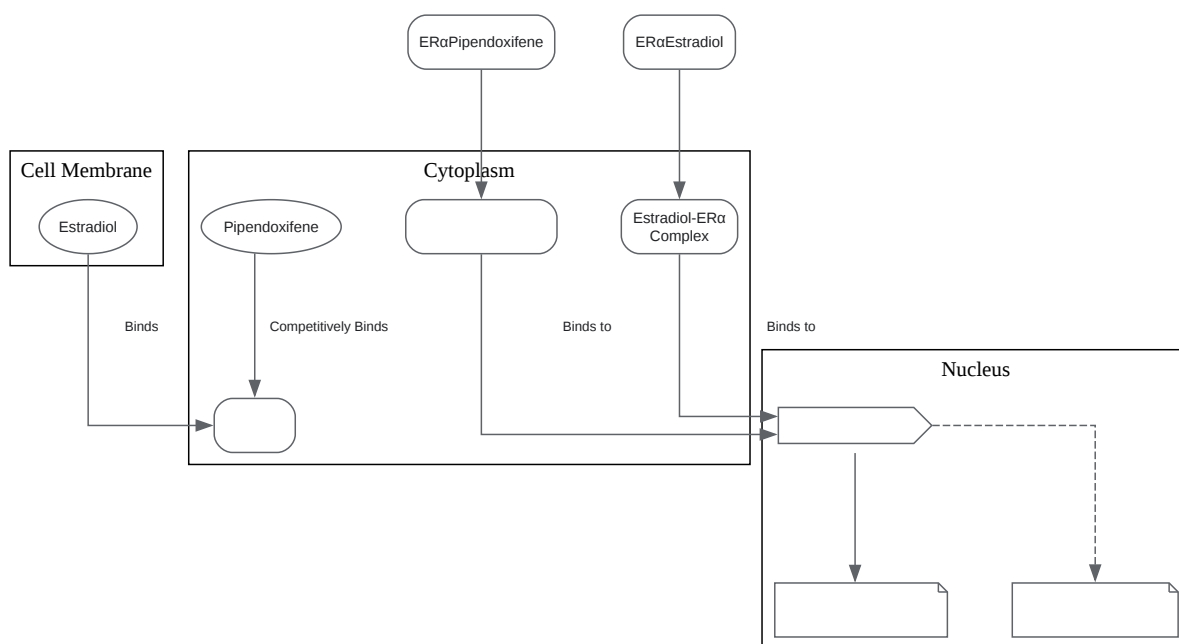
Estrogen receptors (ERs), particularly ER α , are critical drivers in the pathogenesis of a majority of breast cancers. Selective estrogen receptor modulators (SERMs) represent a cornerstone of endocrine therapy for ER-positive breast cancer. These agents exhibit tissue-selective estrogenic and antiestrogenic activities. Pipendoxifene was designed as a next-generation SERM with a potentially improved efficacy and safety profile compared to existing therapies like tamoxifen.^[2]

Chemical and Physical Properties

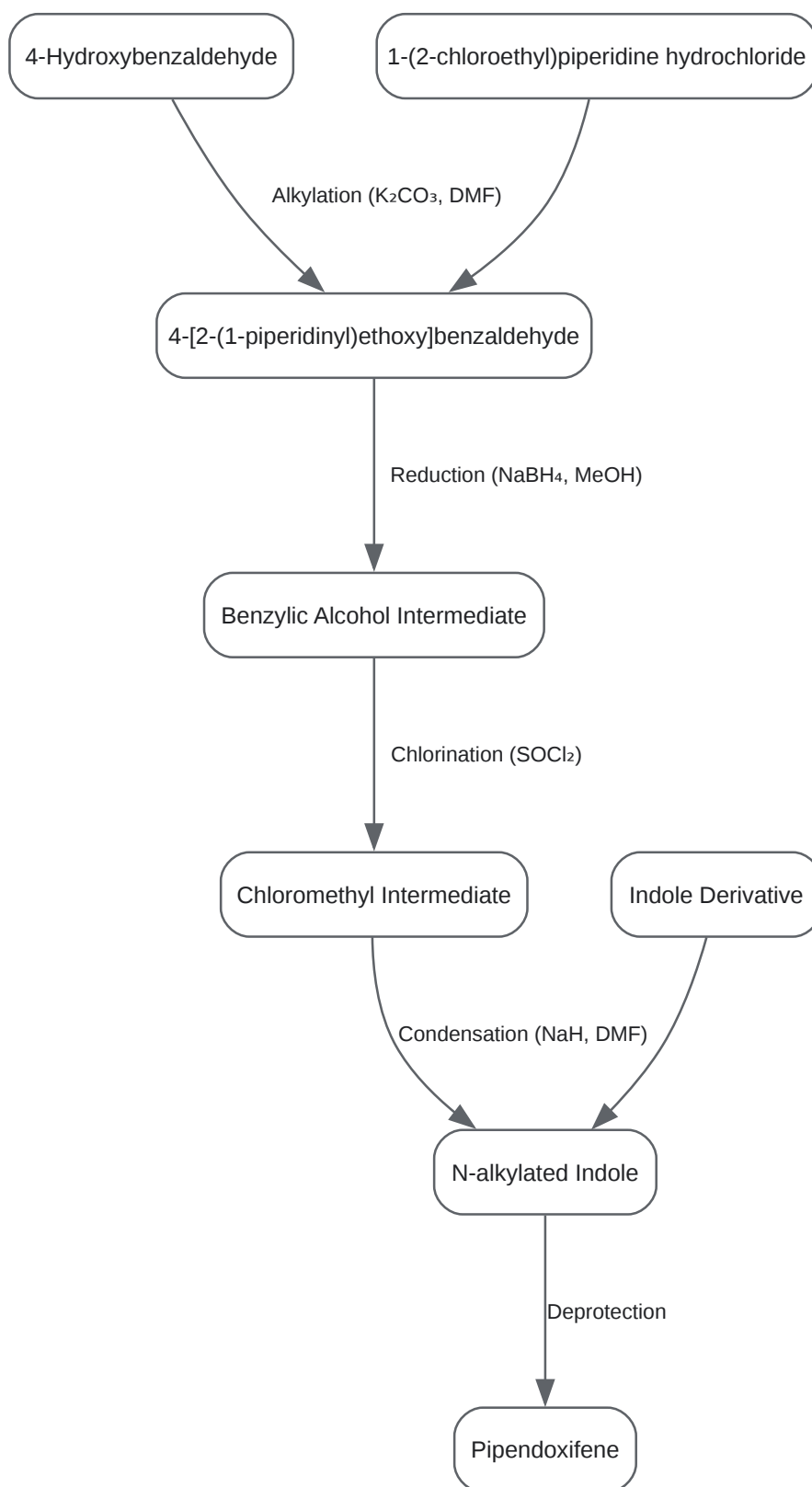
Property	Value
IUPAC Name	2-(4-hydroxyphenyl)-3-methyl-1-[[4-(2-piperidin-1-ylethoxy)phenyl]methyl]indol-5-ol hydrochloride
Synonyms	ERA-923, Pipendoxifene HCl
Molecular Formula	C ₂₉ H ₃₃ ClN ₂ O ₃
Molecular Weight	493.04 g/mol
CAS Number	245124-69-0
Chemical Structure	A 2-phenylindole derivative

Mechanism of Action

Pipendoxifene hydrochloride is a competitive antagonist of the estrogen receptor alpha (ER α).^[2] It binds to ER α , preventing the binding of estradiol and subsequently inhibiting the transcription of estrogen-responsive genes that are crucial for the proliferation of ER-positive breast cancer cells. This action leads to cell cycle arrest and a cytostatic effect on tumor cells.^[2]







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References

- 1. [Pipendoxifene - Wikipedia \[en.wikipedia.org\]](#)
- 2. [Portico \[access.portico.org\]](#)
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